Benz[13C6]oxazole: The Definitive Technical Guide for Bioanalysis and Drug Discovery

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Compound of Interest

Compound Name:	*Benz-13C6-oxazole*
CAS No.:	*1216500-18-3*
Cat. No.:	*B3333639*

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CAS Number: 1216500-18-3 Formula:

Molecular Weight: ~125.13 g/mol (Labeled) vs. 119.12 g/mol (Unlabeled)

Executive Summary

Benz[13C6]oxazole (CAS 1216500-18-3) is a high-precision stable isotope-labeled isotopologue of 1,3-benzoxazole, where the six carbon atoms of the benzene ring are substituted with Carbon-13 (

). Unlike deuterium-labeled standards, which often suffer from deuterium-hydrogen exchange (D/H exchange) and chromatographic isotope effects (retention time shifts), the

-labeled aromatic core provides a chemically identical yet mass-distinct internal standard.

This guide details the synthesis, physicochemical properties, and critical applications of Benz[13C6]oxazole in quantitative LC-MS/MS bioanalysis, Fragment-Based Drug Discovery (FBDD), and metabolic profiling of benzoxazole-containing pharmacophores (e.g., chlorzoxazone, tafamidis).

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Chemical Specifications & Isotopic Integrity

The utility of Benz[13C6]oxazole relies on its isotopic purity and the stability of the label position. The

atoms are located exclusively on the benzene ring, ensuring that metabolic modifications on the oxazole ring (e.g., ring opening) or the C2 position do not result in label loss unless the benzene ring itself is degraded.

Table 1: Physicochemical & Isotopic Properties

Property	Specification	Technical Note
Chemical Name	Benz[13C6]oxazole	IUPAC: 1,3-Benzoxazole-4,5,6,7,7a,3a-
CAS Number	1216500-18-3	Specific to the aromatic ring isotopologue.[1] [2]
Molecular Formula		The C2 carbon (oxazole ring) remains .
Exact Mass	125.068 (approx)	Mass shift of +6.02 Da relative to unlabeled (119.037).
Isotopic Enrichment	99 atom %	Essential to minimize contribution to the M+0 channel (crosstalk).
Solubility	DMSO, Methanol, Acetonitrile	Stock solutions (1-10 mg/mL) are stable at -20°C.

Synthesis & Manufacturing Architecture

The synthesis of Benz[13C6]oxazole is a multi-step process designed to conserve the expensive

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label. The pathway typically originates from commercially available

-phenol, ensuring the label is locked into the aromatic backbone before the heterocyclic ring is formed.

Synthetic Pathway (Causality & Logic)

- Nitration:

  -phenol is nitrated to form

  -2-nitrophenol. Isomer separation is critical here to remove the 4-nitro isomer.

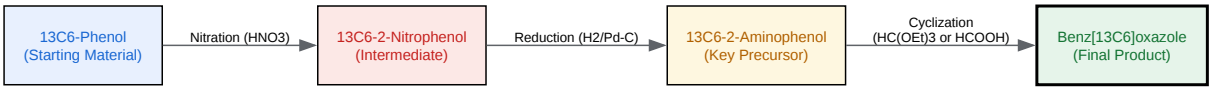
- Reduction: The nitro group is reduced (e.g., H2/Pd-C or Fe/HCl) to yield

  -2-aminophenol. This is the pivotal intermediate.

- Cyclization: The

  -2-aminophenol is condensed with a one-carbon donor (formic acid, triethyl orthoformate, or formamidine acetate) to close the oxazole ring.

Visualization of Synthesis Workflow



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Figure 1: Step-wise synthesis ensuring retention of the aromatic

label.

Advanced Bioanalytical Applications (LC-MS/MS)

The primary application of Benz[13C6]oxazole is as an Internal Standard (IS) for the quantification of benzoxazole-based drugs and metabolites.

Why Supersedes Deuterium ( )

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In high-precision pharmacokinetics (PK),

analogs are superior to deuterated standards for two reasons:

- Co-Elution: Deuterium often causes a slight retention time shift (the "isotope effect") in Reverse Phase LC, potentially separating the IS from the analyte. This exposes the IS to different matrix effects (ion suppression/enhancement) than the analyte.

  analogs co-elute perfectly, ensuring they experience the exact same matrix environment.

- Stability: Deuterium on aromatic rings can undergo exchange with solvent protons (D/H exchange) under acidic conditions or during storage, altering the concentration. The carbon backbone label is non-exchangeable.

Validated LC-MS/MS Protocol

Objective: Quantification of Benzoxazole in human plasma.

Step 1: Sample Preparation (Protein Precipitation)

- Aliquot 50 µL of plasma into a 96-well plate.
- Add 200 µL of Internal Standard Solution (Benz[13C6]oxazole at 200 ng/mL in Acetonitrile).
- Vortex for 2 min at 1200 rpm.
- Centrifuge at 4000 x g for 10 min at 4°C.
- Transfer 100 µL supernatant to a fresh plate and dilute with 100 µL water (to match initial mobile phase).

Step 2: LC Conditions

- Column: C18 (e.g., Waters BEH C18, 2.1 x 50 mm, 1.7 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.[3]
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

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- Gradient: 5% B to 95% B over 3 minutes.

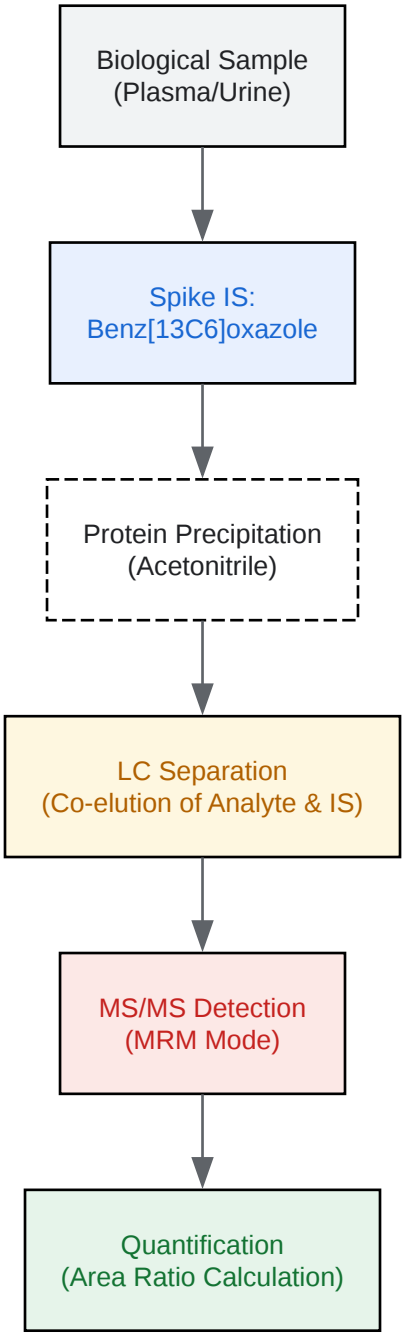
Step 3: MS/MS Parameters (MRM Transitions) The fragmentation of benzoxazole typically involves the loss of CO (28 Da) or HCN (27 Da). Since the label is on the benzene ring, the daughter ions retain the mass shift.

Compound	Precursor Ion (Q1)	Product Ion (Q3)	Loss Identity	Collision Energy (eV)
Benzoxazole (Analyte)	120.1	92.1	-CO (28)	20-25
Benz[13C6]oxazole (IS)	126.1	98.1	-CO (28)	20-25

Note: The loss of CO (28 Da) originates from the oxazole ring (C2 and Oxygen). Therefore, the benzene ring remains intact in the fragment, shifting the product ion from 92 to 98.

Bioanalytical Workflow Diagram

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Figure 2: LC-MS/MS workflow utilizing Benz[13C6]oxazole for matrix effect compensation.

Metabolic Stability & Profiling

In Drug Metabolism and Pharmacokinetics (DMPK), Benz[13C6]oxazole serves as a tracer for the benzoxazole moiety.

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- Metabolic Soft Spots: The benzoxazole ring is susceptible to hydroxylation (usually at the C6 position of the benzene ring) or ring opening.
- Mass Shift Tracking: By using a 1:1 mixture of unlabeled and

  -labeled drug (e.g., Chlorzoxazone), researchers can utilize the "Twin Ion" peak pattern in Mass Spectrometry to identify metabolites.

  - Intact Ring: Metabolites retaining the benzoxazole core will show a +6 Da doublet.
  - Ring Cleavage: If the metabolic pathway cleaves the benzene ring (rare), the mass shift pattern changes.

References

- Sigma-Aldrich. (2024). **Benz-13C6-oxazole** Product Specification (CAS 1216500-18-3). Merck KGaA. Link
- Berg, T., & Strand, D. H. (2011).[4] 13C labelled internal standards--a solution to minimize ion suppression effects in liquid chromatography-tandem mass spectrometry analyses.[4] Journal of Chromatography A, 1218(52), 9366-9374.[4] Link
- Borges, L. S., et al. (2023).[5] Are benzoylium and nitrilium ions produced from substituted 2-arene-2-oxazolines during mass spectrometry? Rapid Communications in Mass Spectrometry, 37(4), e9449.[5] Link
- Hansen, T. V., et al. (2014). Synthesis of [13C6]-labelled phenethylamine derivatives for drug quantification. Journal of Labelled Compounds and Radiopharmaceuticals, 57(6), 366-373. Link

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Sources

- 1. Advances in the synthetic strategies of benzoxazoles using 2-aminophenol as a precursor: an up-to-date review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. ^{13}C labelled internal standards--a solution to minimize ion suppression effects in liquid chromatography-tandem mass spectrometry analyses of drugs in biological samples? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Are benzoylium and nitrilium ions produced from substituted 2-arene-2-oxazolines during mass spectrometry? A study based on density functional theory calculations, quantum theory of atoms in molecules, and electrospray ionization tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]

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